

Empirical Formula of 3-Fluoro-4-methylbenzyl bromide: A Technical Overview

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl bromide

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For researchers and professionals in drug development, understanding the fundamental properties of chemical compounds is paramount. This guide provides a concise technical overview of the empirical formula for **3-Fluoro-4-methylbenzyl bromide**, a compound of interest in organic synthesis.

Chemical Identity and Formula

3-Fluoro-4-methylbenzyl bromide is a substituted aromatic hydrocarbon. Its structure consists of a benzene ring substituted with a fluorine atom at the third position, a methyl group at the fourth position, and a bromomethyl group at the first position.

Molecular and Empirical Formula

The molecular formula for **3-Fluoro-4-methylbenzyl bromide** has been determined to be C₈H₈BrF.^{[1][2]} This formula indicates that a single molecule of the compound contains eight carbon atoms, eight hydrogen atoms, one bromine atom, and one fluorine atom.

The empirical formula represents the simplest whole-number ratio of atoms of each element in a compound. To determine the empirical formula from the molecular formula, one must find the greatest common divisor of the subscripts of the atoms. In the case of C₈H₈BrF, the subscripts are 8, 8, 1, and 1. The greatest common divisor for these numbers is 1.

Therefore, the empirical formula for **3-Fluoro-4-methylbenzyl bromide** is the same as its molecular formula.

Attribute	Value
Molecular Formula	C8H8BrF ^[1] ^[2]
Empirical Formula	C8H8BrF
Molecular Weight	203.05 g/mol ^[1] ^[2]
CAS Number	145075-44-1 ^[2] ^[3]

Logical Derivation of the Empirical Formula

The relationship between the molecular and empirical formula can be visualized as a direct identity in this specific case.

Derivation of the empirical formula from the molecular formula.

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